

# A Comparative Performance Analysis of Disperse Orange 3 and Disperse Orange 1

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## Compound of Interest

Compound Name: Disperse orange 3

Cat. No.: B124953

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This guide provides a detailed comparison of the performance characteristics of two widely used azo dyes, **Disperse Orange 3** and Disperse Orange 1. The information is intended for researchers, scientists, and professionals in drug development and related fields who utilize these dyes in various applications, including textile dyeing and as laboratory reagents. This document summarizes their physicochemical properties, fastness performance, and the experimental protocols for their evaluation.

## Physicochemical and Performance Properties

**Disperse Orange 3** and Disperse Orange 1 are both monoazo dyes used for coloring hydrophobic fibers like polyester and acetate. While they produce similar orange hues, their chemical structures and performance attributes exhibit notable differences.

| Property             | Disperse Orange 3 (C.I. 11005)                                                                         | Disperse Orange 1 (C.I. 11080)                                                              |
|----------------------|--------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------|
| Molecular Formula    | C <sub>12</sub> H <sub>10</sub> N <sub>4</sub> O <sub>2</sub> [1]                                      | C <sub>18</sub> H <sub>14</sub> N <sub>4</sub> O <sub>2</sub> [2][3]                        |
| Molecular Weight     | 242.23 g/mol [1]                                                                                       | 318.33 g/mol [3]                                                                            |
| CAS Number           | 730-40-5[1]                                                                                            | 2581-69-3[2][3]                                                                             |
| Appearance           | Orange, yellow-light red powder[1][4]                                                                  | Brownish powder, red-light orange flakes[3][5]                                              |
| Melting Point        | 210-220 °C[1][4]                                                                                       | 151-160 °C[3][5]                                                                            |
| Solubility           | Soluble in ethanol, acetone, and toluene.[1][4] Slightly soluble in Chloroform, DMSO, and Methanol.[4] | Insoluble in water, but soluble in many organic solvents.[5][6]                             |
| Primary Applications | Dyeing of polyester, acetate, nylon 66, and acrylic fibers; plastic shading.[1][4]                     | Dyeing of polyester and acetate fibers.[5][6] Also used in flash photolysis experiments.[2] |

## Comparative Fastness Properties

The fastness of a dye refers to its resistance to fading or running under various conditions. The following table summarizes the fastness ratings of **Disperse Orange 3** and Disperse Orange 1 based on ISO standards, where a higher number indicates better fastness.

| Fastness Property                | Disperse Orange 3 (Rating) | Disperse Orange 1 (Rating) |
|----------------------------------|----------------------------|----------------------------|
| Light Fastness                   | 5-6[1]                     | 5[3]                       |
| Washing Fastness (Fading)        | 4-5[1]                     | 4-5[3]                     |
| Washing Fastness (Staining)      | 3-4[1]                     | 4-5[3]                     |
| Perspiration Fastness (Fading)   | 4-5[1]                     | 5[3]                       |
| Perspiration Fastness (Staining) | 5[1]                       | 5[3]                       |
| Ironing Fastness (Fading)        | 4[1]                       | 4-5[3]                     |
| Ironing Fastness (Staining)      | 2[1]                       | 3[3]                       |

## Allergenic Potential

Both dyes have been studied for their potential to cause contact dermatitis. Commercial preparations of these dyes may contain impurities that are allergenic.[7][8][9] **Disperse Orange 3**, in particular, is a known skin sensitizer and is often used as an indicator for p-phenylenediamine (PPD) allergy, with a high frequency of simultaneous positive patch test reactions.[4][10][11][12][13]

## Diagrams and Workflows

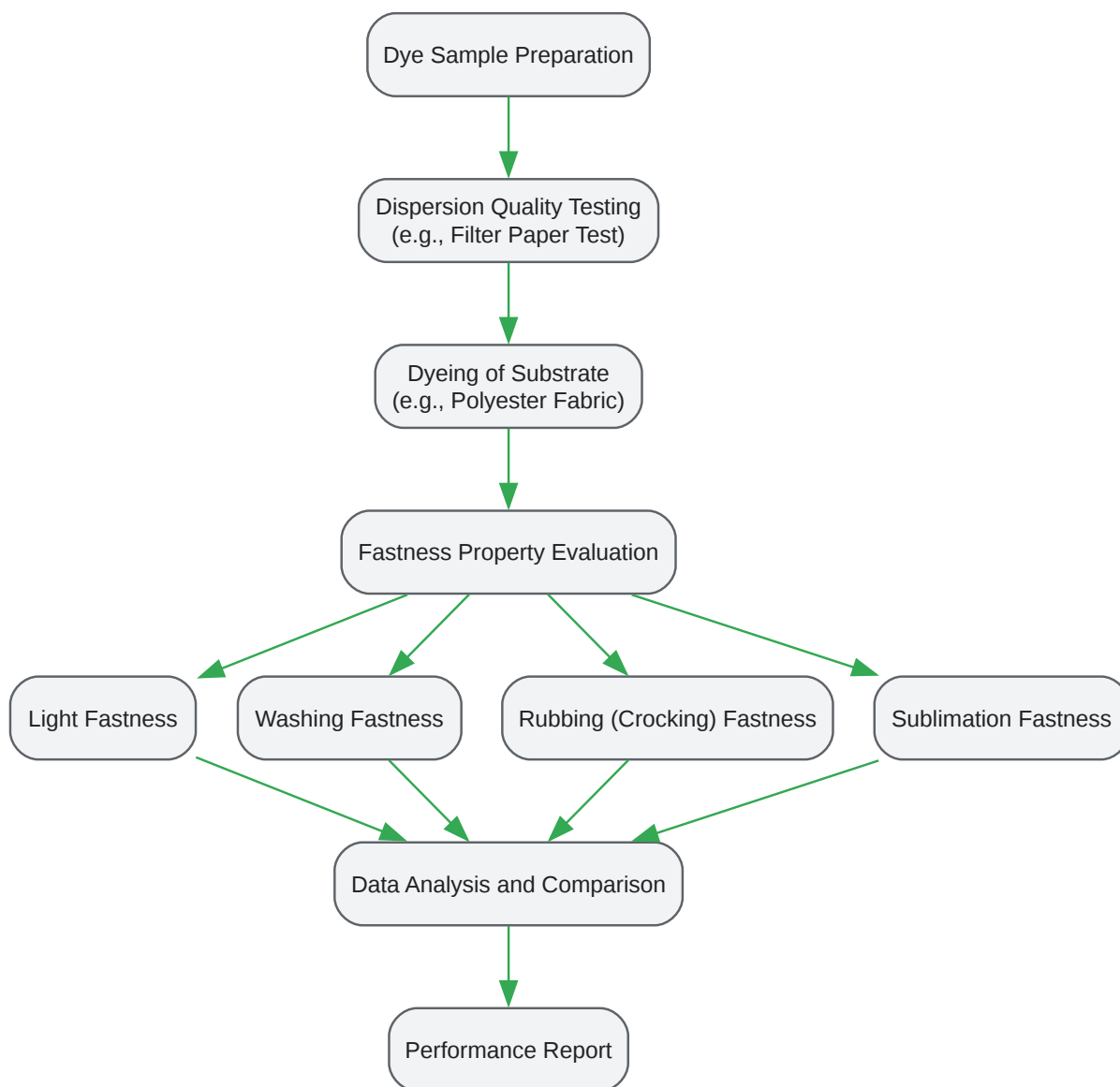
## Chemical Structures

Disperse Orange 1

img\_do1

Disperse Orange 3

img\_do3



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